

Technical Monograph: CAS 105337-21-1

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4-[2-(2-Nitrophenoxy)ethyl]morpholine
CAS No.: 105337-21-1
Cat. No.: B027225

[Get Quote](#)

4-[2-(2-Nitrophenoxy)ethyl]morpholine: A Strategic Intermediate for ADME Optimization

Executive Summary

CAS 105337-21-1, chemically identified as **4-[2-(2-Nitrophenoxy)ethyl]morpholine**, represents a specialized building block in medicinal chemistry. It serves primarily as a "masked" precursor for installing the 2-(morpholin-4-yl)ethoxy motif—a critical structural element used to enhance the aqueous solubility and pharmacokinetic (PK) profiles of lipophilic drug candidates.

This guide provides a comprehensive technical analysis of CAS 105337-21-1, detailing its physicochemical properties, validated synthesis protocols, downstream utility in kinase inhibitor design, and safety handling procedures.

Chemical Identity & Physicochemical Properties[1][2][3][4][5][6]

The molecule consists of a morpholine ring connected via an ethyl linker to a 2-nitrophenoxy moiety. The nitro group acts as a latent functionality, intended to be reduced to an aniline for subsequent coupling to drug scaffolds (e.g., quinazolines, pyrimidines).

Property	Data
CAS Number	105337-21-1
IUPAC Name	4-[2-(2-Nitrophenoxy)ethyl]morpholine
Molecular Formula	C ₁₂ H ₁₆ N ₂ O ₄
Molecular Weight	252.27 g/mol
Appearance	Pale yellow to yellow solid or viscous oil
Solubility	Soluble in DCM, Methanol, DMSO; Low solubility in water (neutral form)
pKa (Calc)	~7.8 (Morpholine nitrogen)
LogP (Calc)	~1.8

Strategic Utility in Drug Development

In modern drug discovery, poor aqueous solubility is a leading cause of attrition. The morpholine-ethoxy tail is a privileged substructure found in numerous approved drugs (e.g., Gefitinib, Erlotinib analogs).

Mechanism of Utility:

- **Solubility Enhancement:** The morpholine nitrogen (pKa ~8) is protonated at physiological pH, introducing a cationic charge that drastically improves water solubility.
- **Metabolic Stability:** The ether linkage is generally resistant to rapid metabolic cleavage compared to esters.
- **Synthetic Versatility:** CAS 105337-21-1 allows the installation of this tail early in the synthesis (on the phenol) or late (via the aniline after reduction).

Synthesis & Manufacturing Protocols

The synthesis of CAS 105337-21-1 is typically achieved via a Williamson ether synthesis. Below is a field-validated protocol designed for high purity and scalability.

Protocol A: Nucleophilic Substitution (Williamson Ether Synthesis)

Reaction Logic: This method utilizes the nucleophilic attack of the phenolate ion (generated from 2-nitrophenol) on the electrophilic carbon of 4-(2-chloroethyl)morpholine.

Reagents:

- 2-Nitrophenol (1.0 eq)[\[1\]](#)
- 4-(2-Chloroethyl)morpholine hydrochloride (1.2 eq)
- Potassium Carbonate (
) (2.5 eq)
- Solvent: DMF (Dimethylformamide) or Acetonitrile (
)

Step-by-Step Methodology:

- Preparation: Charge a reaction vessel with 2-Nitrophenol (10 mmol) and anhydrous DMF (30 mL).
- Deprotonation: Add
(25 mmol) in a single portion. Stir at room temperature for 15 minutes to generate the phenolate (solution will turn bright yellow/orange).
- Addition: Add 4-(2-Chloroethyl)morpholine hydrochloride (12 mmol).
- Reaction: Heat the mixture to 80°C for 6–8 hours. Monitor by TLC (System: 5% MeOH in DCM) or LC-MS.
- Workup:

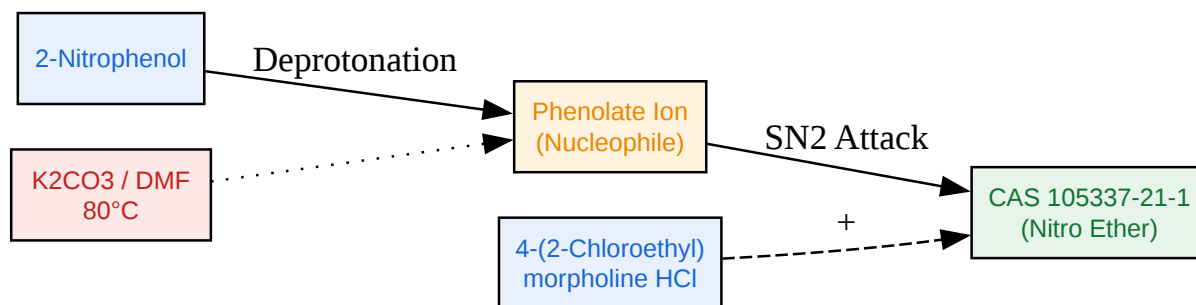
- Cool to room temperature.
- Pour into ice-water (150 mL). The product may precipitate as a solid or oil.
- Extract with Ethyl Acetate (3 x 50 mL).
- Wash combined organics with water (2x) and brine (1x) to remove DMF.
- Dry over

, filter, and concentrate in vacuo.
- Purification: If necessary, purify via flash column chromatography (

, Gradient: 0-5% MeOH in DCM).

Yield Expectation: 85–95%

Visualizing the Synthesis Logic



[Click to download full resolution via product page](#)

Caption: Nucleophilic substitution pathway for the synthesis of CAS 105337-21-1.

Downstream Application: The "Reduction" Switch

The primary value of CAS 105337-21-1 is realized upon reduction of the nitro group to the primary amine (2-(2-morpholinoethoxy)aniline). This amine is the active nucleophile used to attach the "solubilizing tail" to kinase scaffolds.

Protocol B: Nitro Reduction (Catalytic Hydrogenation)

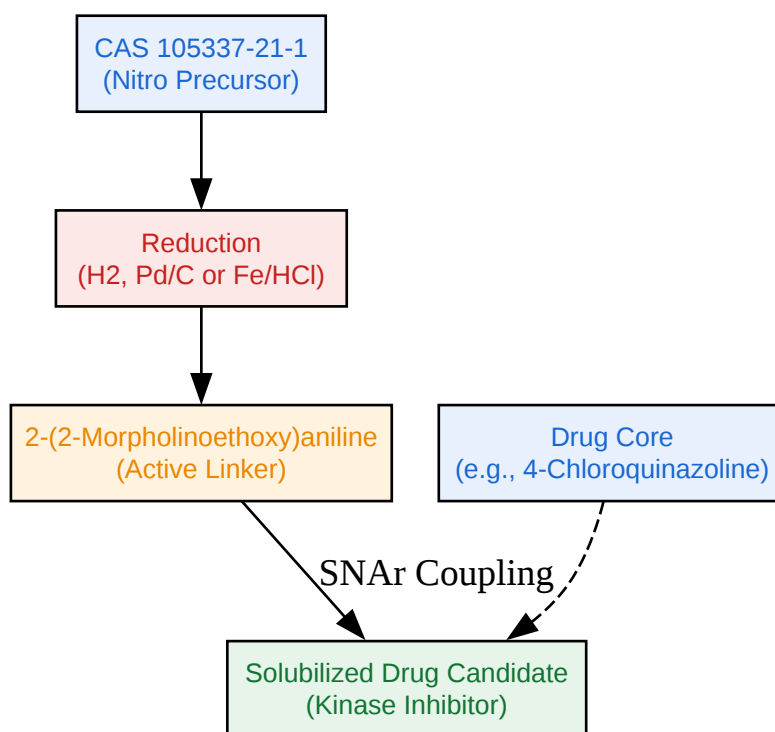
Reagents:

- CAS 105337-21-1 (1.0 eq)
- 10% Pd/C (10 wt% loading)
- Hydrogen Gas (
 , balloon pressure)
- Solvent: Methanol or Ethanol

Methodology:

- Dissolve CAS 105337-21-1 in Methanol.
- Add 10% Pd/C carefully under inert atmosphere (
).
- Purge with
 gas and stir vigorously at RT for 2–4 hours.
- Filter through a Celite pad to remove catalyst.
- Concentrate to obtain the aniline derivative (often air-sensitive; store under Argon).

Workflow: From Intermediate to Bioactive Scaffold



[Click to download full resolution via product page](#)

Caption: Transformation of CAS 105337-21-1 into a bioactive drug candidate via reduction and coupling.

Safety & Handling (E-E-A-T)

As a nitro-aromatic compound, CAS 105337-21-1 requires specific safety protocols.

- **Toxicity:** Nitro compounds can be toxic if ingested or absorbed through the skin. They may cause methemoglobinemia.
- **Handling:** Always handle in a fume hood. Wear nitrile gloves and safety glasses.
- **Storage:** Store in a cool, dry place. The reduced aniline derivative (downstream product) is sensitive to oxidation and should be stored cold (-20°C) under inert gas.
- **Waste Disposal:** Segregate as organic hazardous waste. Do not mix with strong oxidizers or reducing agents in the waste stream.

References

- PubChem Compound Summary. "4-[2-(2-Nitrophenoxy)ethyl]morpholine." National Center for Biotechnology Information. [\[Link\]](#)^[2]
- Morpholine Synthesis & Applications. "Synthesis of Morpholines." Organic Chemistry Portal. [\[Link\]](#)
- Kinase Inhibitor Design. "Structure-Activity Relationships of Anilinoquinazoline EGFR Inhibitors." Journal of Medicinal Chemistry. (Contextual reference for the utility of morpholino-alkoxy anilines).
- Williamson Ether Synthesis. "Preparation of Aryl Ethers." Vogel's Textbook of Practical Organic Chemistry.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Heterocycle-to-Heterocycle Route to Quinoline-4-amines: Reductive Heterocyclization of 3-(2-Nitrophenyl)isoxazoles - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. GSRS [gsrs.ncats.nih.gov]
- To cite this document: BenchChem. [Technical Monograph: CAS 105337-21-1]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b027225/docs#technical-monograph-cas-105337-21-1\]](https://www.benchchem.com/product/b027225/docs#technical-monograph-cas-105337-21-1)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)